

Application Note: HPLC Analysis of 4-(3'-Methylphenyl)amino-3-pyridinesulfonamide

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Compound of Interest

Compound Name: 4-(3'-Methylphenyl)amino-3-pyridinesulfonamide

Cat. No.: B135653

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Introduction

4-(3'-Methylphenyl)amino-3-pyridinesulfonamide is a key intermediate in the synthesis of Torasemide, a loop diuretic.[1][2][3] Its purity and quantification are critical for ensuring the quality and efficacy of the final active pharmaceutical ingredient (API). This application note presents a reliable and robust High-Performance Liquid Chromatography (HPLC) method for the quantitative analysis of **4-(3'-Methylphenyl)amino-3-pyridinesulfonamide**. The physicochemical properties of the compound are summarized in Table 1.

Table 1: Physicochemical Properties of **4-(3'-Methylphenyl)amino-3-pyridinesulfonamide**

Property	Value	Reference
Molecular Formula	C ₁₂ H ₁₃ N ₃ O ₂ S	[1][3][4][5]
Molecular Weight	263.32 g/mol	[1][2][3][4]
Appearance	White to off-white solid	[1][2]
CAS Number	72811-73-5	[1][3][5]
Purity (typical)	≥ 98%	[6]

Experimental Protocol

This protocol outlines the necessary steps for the quantitative determination of **4-(3'-Methylphenyl)amino-3-pyridinesulfonamide** using HPLC with UV detection.

Instrumentation and Materials

- HPLC system with a quaternary or binary pump, autosampler, column oven, and UV-Vis detector.
- Data acquisition and processing software.
- Analytical balance.
- Volumetric flasks, pipettes, and other standard laboratory glassware.
- HPLC grade acetonitrile, methanol, and water.
- Formic acid (analytical grade).
- **4-(3'-Methylphenyl)amino-3-pyridinesulfonamide** reference standard (purity $\geq 99\%$).

Chromatographic Conditions

The following table summarizes the optimized HPLC conditions for the analysis.

Table 2: HPLC Method Parameters

Parameter	Condition
Column	C18 reverse-phase column (4.6 x 150 mm, 5 μ m)
Mobile Phase	A: 0.1% Formic acid in Water B: Acetonitrile
Gradient Elution	0-10 min: 30-70% B 10-12 min: 70-30% B 12-15 min: 30% B (re-equilibration)
Flow Rate	1.0 mL/min
Injection Volume	10 μ L
Column Temperature	30 $^{\circ}$ C
Detection Wavelength	270 nm
Run Time	15 minutes

Preparation of Solutions

a. Mobile Phase Preparation:

- Mobile Phase A (0.1% Formic Acid in Water): Add 1 mL of formic acid to 1 L of HPLC grade water and mix thoroughly.
- Mobile Phase B (Acetonitrile): Use HPLC grade acetonitrile directly.

b. Standard Solution Preparation (100 μ g/mL):

- Accurately weigh approximately 10 mg of **4-(3'-Methylphenyl)amino-3-pyridinesulfonamide** reference standard.
- Transfer it to a 100 mL volumetric flask.
- Dissolve the standard in a 50:50 mixture of acetonitrile and water.
- Sonicate for 5 minutes to ensure complete dissolution.
- Make up the volume to 100 mL with the 50:50 acetonitrile/water mixture.

c. Sample Preparation:

- Accurately weigh a sample containing approximately 10 mg of **4-(3'-Methylphenyl)amino-3-pyridinesulfonamide**.
- Follow steps 2-5 as described for the standard solution preparation.

System Suitability

Before sample analysis, perform a system suitability test to ensure the chromatographic system is performing adequately. Inject the standard solution five times and evaluate the following parameters.

Table 3: System Suitability Criteria

Parameter	Acceptance Criteria
Tailing Factor	≤ 2.0
Theoretical Plates	≥ 2000
% RSD of Peak Area	$\leq 2.0\%$

Analysis and Data Processing

- Inject the blank (50:50 acetonitrile/water), standard solutions, and sample solutions into the HPLC system.
- Record the chromatograms and integrate the peak area for **4-(3'-Methylphenyl)amino-3-pyridinesulfonamide**.
- Construct a calibration curve by plotting the peak area versus the concentration of the standard solutions.
- Determine the concentration of **4-(3'-Methylphenyl)amino-3-pyridinesulfonamide** in the sample solutions from the calibration curve.

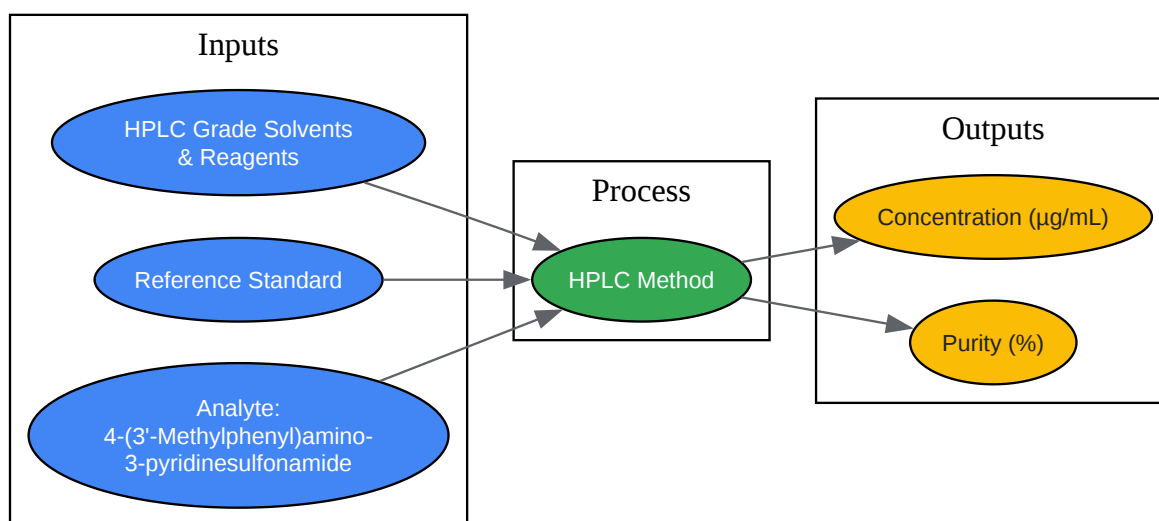
Visualizations

The following diagrams illustrate the experimental workflow and the logical relationship of the HPLC analysis.



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Caption: Experimental workflow for the HPLC analysis of **4-(3'-Methylphenyl)amino-3-pyridinesulfonamide**.



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Caption: Logical relationship of inputs and outputs for the HPLC method.

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